

4-Isopropylthioxanthone CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Isopropylthioxanthone

Cat. No.: B127815

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An In-Depth Technical Guide to 4-Isopropylthioxanthone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Isopropylthioxanthone** (ITX), a compound of significant interest in various industrial and research applications. This document outlines its fundamental chemical properties, summarizes key quantitative data, and provides insights into its applications.

Core Chemical Properties

4-Isopropylthioxanthone, also known as 4-Isopropyl-thioxanthene-9-one, is recognized for its role as a photoinitiator in UV-curable systems.^[1] It is instrumental in initiating polymerization reactions upon exposure to UV light, a property that has led to its widespread use in printing, coatings, and adhesives industries for rapid curing processes.^[1]

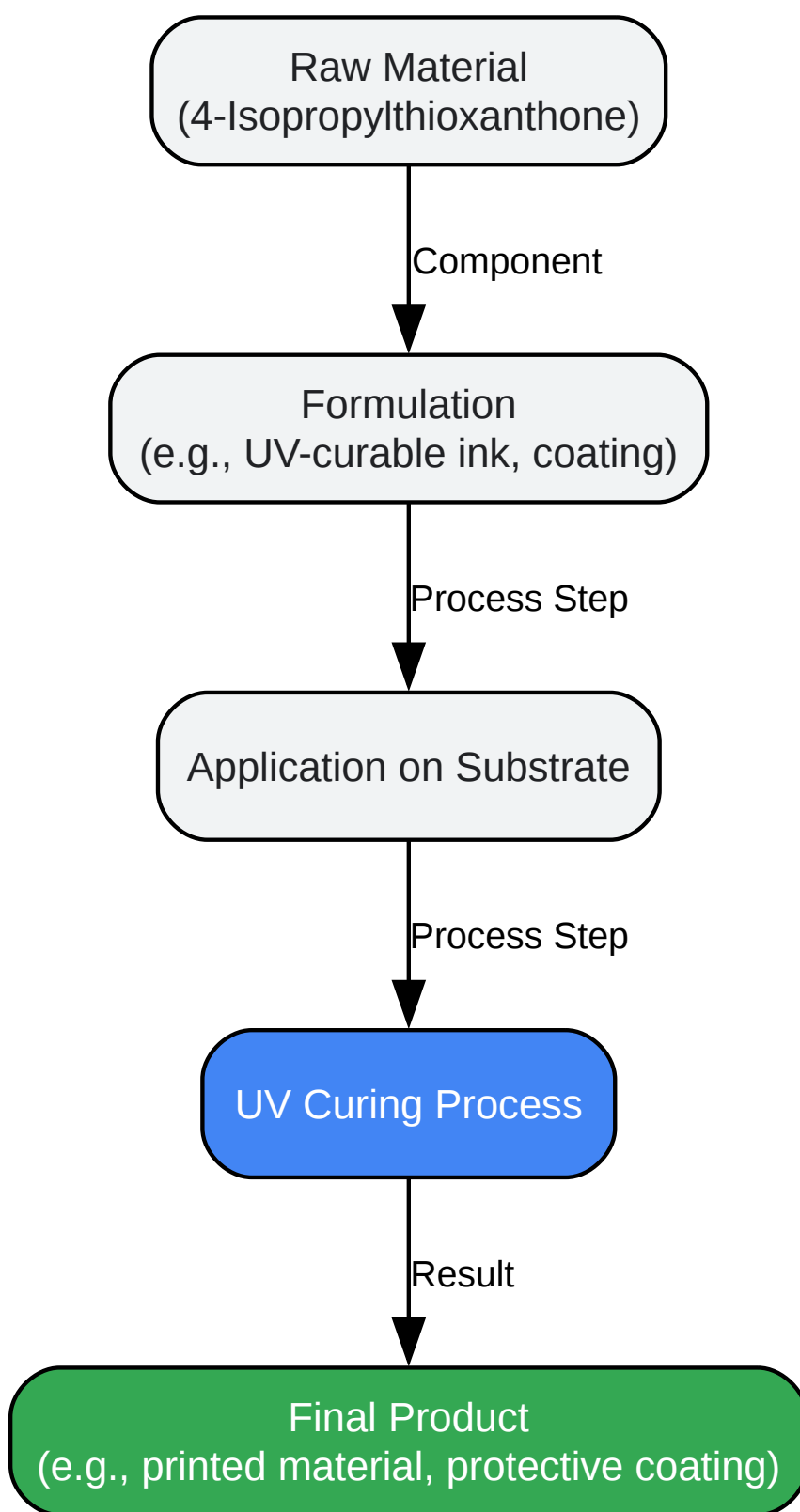
A summary of its key identifiers and physicochemical properties is presented below.

Property	Value	Reference
CAS Number	83846-86-0	[2]
Molecular Formula	C ₁₆ H ₁₄ OS	[2]
Molecular Weight	254.35 g/mol	[2][3]
Alternate Names	4-Isopropyl-thioxanthene-9-one, 4-(propan-2-yl)-9H-thioxanthen-9-one	[2]
EC Number	281-065-4	
Density	1.199 g/cm ³	
Boiling Point	391°C at 760 mmHg	
Flash Point	210.2°C	
Vapour Pressure	2.54E-06 mmHg at 25°C	
InChI Key	IKVYHNPKUNCJM-UHFFFAOYSA-N	

Applications and Experimental Insights

As an analytical standard, **4-Isopropylthioxanthone** is crucial for the quality control and development of materials in various fields.[2] Its primary application lies in photopolymerization, a process fundamental to many modern manufacturing techniques.

The following diagram illustrates the logical flow of how **4-Isopropylthioxanthone** is utilized in a typical industrial application, from its role as a component to the final product.



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Industrial Application Workflow of ITX

Further in-depth experimental protocols and signaling pathway involvement would require more specific research data which is not publicly available in sufficient detail at the time of this guide's compilation. Researchers are encouraged to consult specialized literature for detailed experimental setups.

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References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
- 3. 4-Isopropylthioxanthone | LGC Standards [lgcstandards.com]
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